

PROTAC ATR Degradar-2: A Technical Guide to Target Engagement and Binding Affinity

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PROTAC ATR degrader-2

Cat. No.: B15621571

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This technical guide provides an in-depth overview of **PROTAC ATR degrader-2**, also identified as compound 8i, a potent and selective degrader of the Ataxia Telangiectasia and Rad3-related (ATR) kinase. This document details its target engagement and degradation performance, outlines key experimental methodologies, and visualizes relevant biological pathways and experimental workflows.

Quantitative Data Summary

PROTAC ATR degrader-2 (compound 8i) has demonstrated potent and specific degradation of the ATR protein in acute myeloid leukemia (AML) cell lines. The following tables summarize the key quantitative data reported for this molecule^{[1][2]}.

Cell Line	PROTAC ATR Degradator-2 (Compound 8i)
MV-4-11 (AML)	DC ₅₀ = 22.9 nM
MOLM-13 (AML)	DC ₅₀ = 34.5 nM

Table 1: Cellular Degradation Potency of PROTAC ATR degrader-2. The DC₅₀ value represents the concentration of the degrader required to induce 50% degradation of the target protein after a specific treatment time.

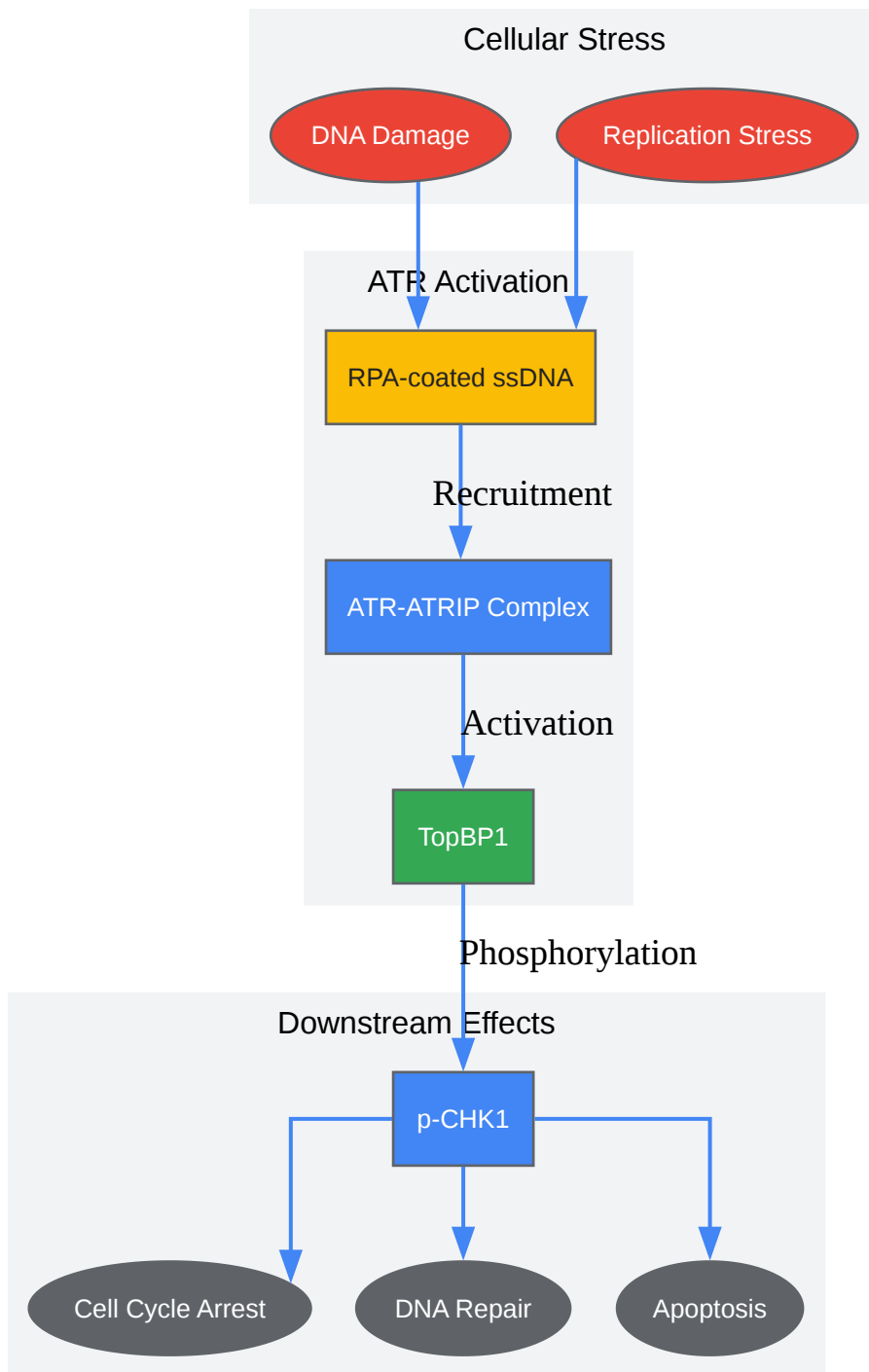
Parameter	Description
Target Protein	Ataxia Telangiectasia and Rad3-related (ATR) kinase
E3 Ligase Recruited	Cereblon (CRBN)
Warhead (ATR binder)	Based on an ATR inhibitor scaffold
E3 Ligase Ligand	Lenalidomide
Mechanism of Action	Induces ubiquitination and subsequent proteasomal degradation of ATR

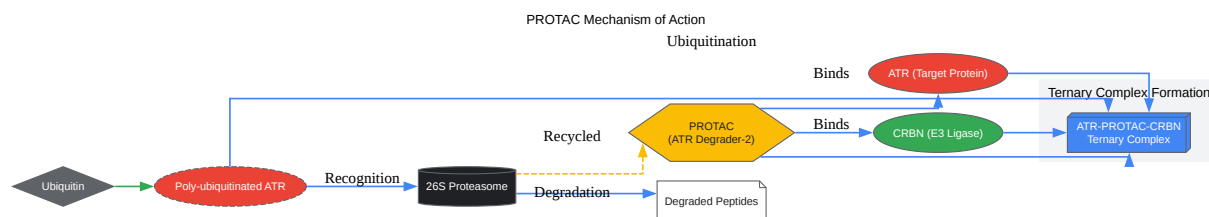
Table 2: Molecular Profile of PROTAC ATR degrader-2 (Compound 8i).

Signaling and Mechanistic Pathways

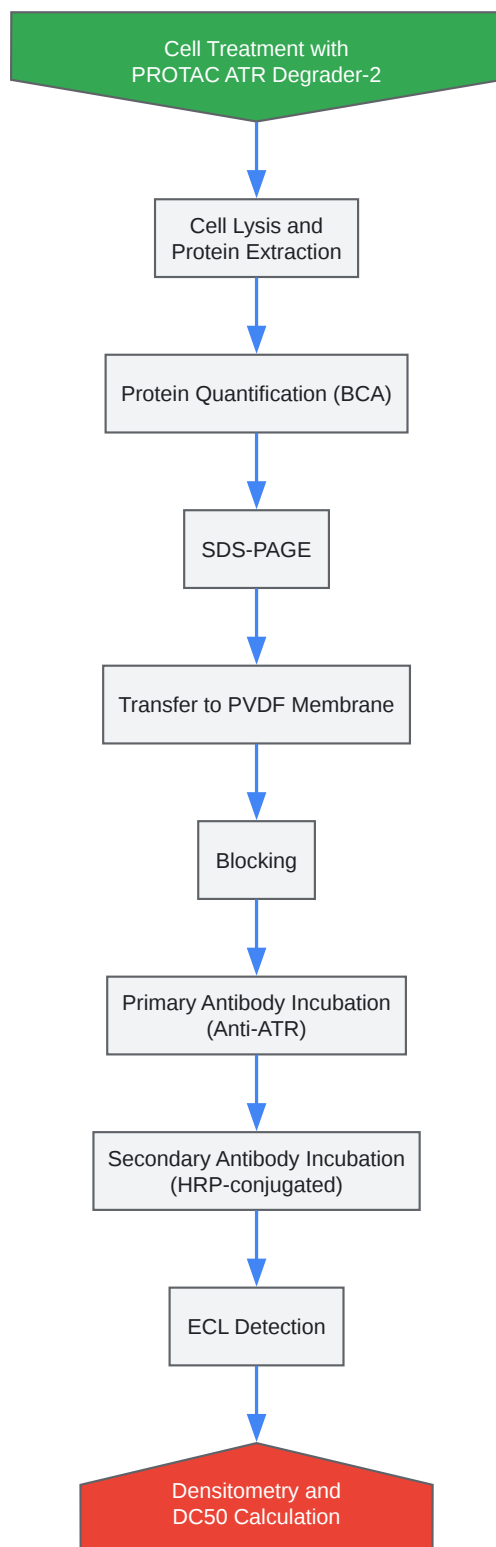
To understand the context in which **PROTAC ATR degrader-2** operates, it is crucial to visualize the ATR signaling pathway and the general mechanism of action for a Proteolysis Targeting Chimera (PROTAC).

ATR Signaling Pathway





Western Blot Workflow for ATR Degradation

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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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